

Spectroscopic comparison of 4-Hydroxy-2-(trifluoromethoxy)benzaldehyde isomers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

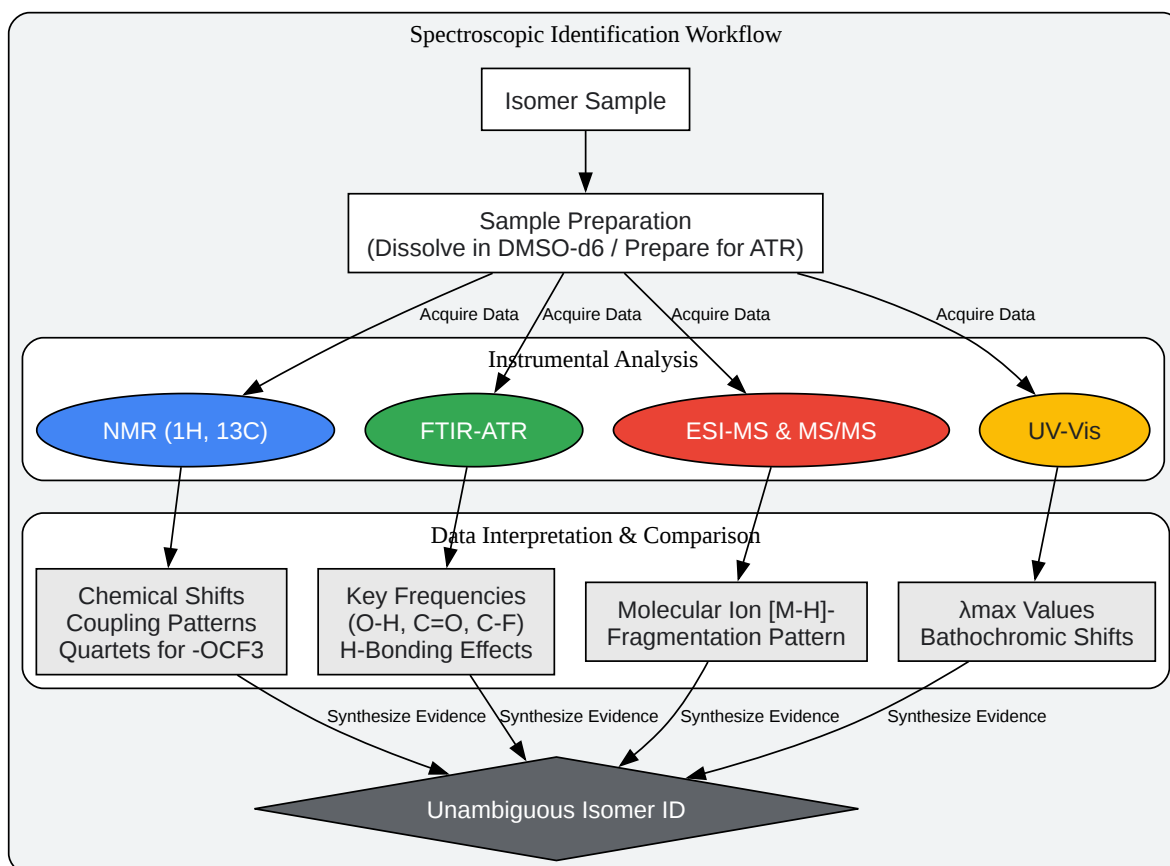
Compound Name: 4-Hydroxy-2-(trifluoromethoxy)benzaldehyde

Cat. No.: B1593292

[Get Quote](#)

The Isomers in Focus

The electronic interplay between the electron-donating hydroxyl (-OH) group, the electron-withdrawing aldehyde (-CHO) group, and the powerfully electron-withdrawing trifluoromethoxy (-OCF₃) group is highly sensitive to their relative positions on the benzaldehyde scaffold. This guide will compare the following four isomers:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Spectroscopic comparison of 4-Hydroxy-2-(trifluoromethoxy)benzaldehyde isomers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1593292#spectroscopic-comparison-of-4-hydroxy-2-trifluoromethoxy-benzaldehyde-isomers\]](https://www.benchchem.com/product/b1593292#spectroscopic-comparison-of-4-hydroxy-2-trifluoromethoxy-benzaldehyde-isomers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com